

Benzydamine HCl: Formulation and Dosage Comparison

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Compound Focus: Benzydamine Hydrochloride

CAS No.: 132-69-4

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The table below summarizes the standard posology for different formulations of benzydamine HCl across age groups [1] [2] [3].

Formulation	Age Group	Dosage	Frequency	Key Administrative Notes
0.15% w/v Mouthwash / Gargle	Adults & children \geq 13 years	15 ml	Every 1.5 to 3 hours	Rinse/gargle for 20-30 seconds, then spit out. Do not swallow [2] [3].
	Children \leq 12 years	Contraindicated	Not applicable	Not recommended for use in this age group [2] [3].
0.15% Oromucosal Spray	Adults & children \geq 12 years	4 to 8 sprays	Every 1.5 to 3 hours	-
	Children 6 - 11 years	4 sprays	Every 1.5 to 3 hours	-
	Children \leq 5 years	Dose based on body weight	Every 1.5 to 3 hours	A doctor or pharmacist must determine the dose [3].

Formulation	Age Group	Dosage	Frequency	Key Administrative Notes
0.3% Oromucosal Spray	Adults & children \geq 12 years	2 to 4 sprays	Every 1.5 to 3 hours	-
	Children 6 - 11 years	2 sprays	Every 1.5 to 3 hours	-
	Children \leq 5 years	Dose based on body weight	Every 1.5 to 3 hours	A doctor or pharmacist must determine the dose [3].
3 mg Lozenges	Adults & children \geq 6 years	1 lozenge	3 times a day	Allow to dissolve slowly in the mouth; do not chew or swallow whole [1] [3].
	Children < 6 years	Not indicated	Not applicable	-

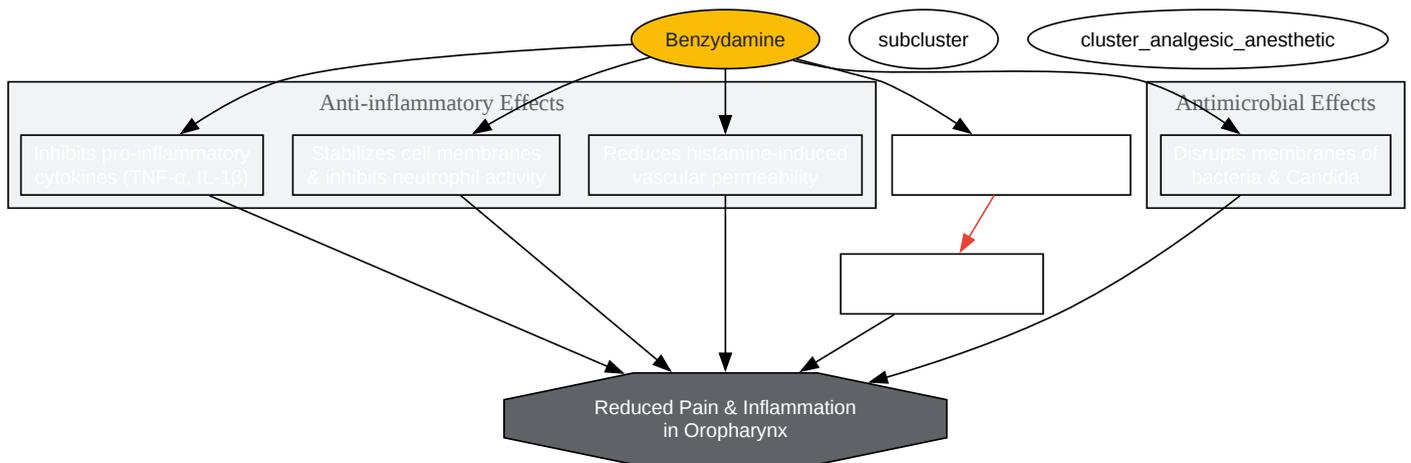
Pharmacology and Rationale for Dosing

The dosing strategies for different age groups are informed by the drug's pharmacological profile and clinical use cases.

- **Mechanism of Action:** Benzydamine HCl is a topical non-steroidal anti-inflammatory drug (NSAID) with local anesthetic and analgesic properties [4] [5]. Its anti-inflammatory action is primarily driven by the inhibition of pro-inflammatory cytokines like TNF- α and IL-1 β , rather than through strong cyclooxygenase (COX) inhibition [4] [1]. It also provides a local anesthetic effect by blocking sodium channels, attenuating nociceptor excitability [1] [6].
- **Pharmacokinetics and Local Effect:** When administered topically as a mouthwash, spray, or lozenge, benzydamine HCl is poorly absorbed systemically. This allows for high local concentrations at the site of inflammation or injury (e.g., the oropharyngeal mucosa) while limiting systemic exposure and potential side effects [7] [4].
- **Dosing Rationale:**
 - **Mouthwash in Children Under 13:** The contraindication of the mouthwash in children 12 years and under is likely a safety precaution to prevent swallowing and ensure the child can perform the gargle-and-spit maneuver correctly [2] [3].

- **Spray and Lozenges:** These formulations offer more controlled and age-appropriate delivery methods for younger populations. The dosage for sprays is adjusted based on age and, for very young children, body weight, to ensure efficacy and safety [3].

The following diagram illustrates the multi-modal mechanism of action of Benzydamine HCl that underpins its clinical efficacy.



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Clinical Evidence and Research Context

While detailed experimental workflows are not fully available in the search results, the clinical applications and evidence base for benzydamine HCl are well-documented.

- **Primary Indications:** The drug is primarily indicated for the symptomatic relief of painful inflammatory conditions of the mouth and throat, such as pharyngitis, tonsillitis, stomatitis, and post-operative sore throat [7] [1] [5]. It is also recommended for the prevention and treatment of oral mucositis in patients undergoing radiotherapy for head and neck cancer [1] [5].
- **Efficacy Data:** A large European survey and consensus among healthcare professionals confirmed strong recognition of benzydamine's efficacy for sore throat symptoms in both adults and children [7] [5]. A recent Phase IV study (BePaiR, NCT04941976) demonstrated that a single dose of 0.3%

oromucosal spray or a 3 mg lozenge provided rapid sore throat relief within 2 minutes, with sustained efficacy over a 7-day treatment period [1].

- **General Safety Profile:** Benzydamine HCl is generally well-tolerated. The most common side effects are local and include a stinging sensation, numbness, or tingling in the mouth [8] [2]. These can often be mitigated by diluting the mouthwash with an equal volume of water [2] [9]. Systemic side effects are rare due to low absorption [7].

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